

# Addressing variability in moth catch in pheromone traps

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## Technical Support Center: Pheromone Traps

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals utilizing pheromone traps for moth monitoring.

## Troubleshooting Guides

Variability in moth catch is a common issue. The following guide provides solutions to frequently encountered problems.

Problem	Potential Cause	Recommended Solution
Low or No Moth Catch	Incorrect Trap Placement: Traps are positioned at the wrong height, in a low-traffic area for moths, or too close to other repellents.[1]	- Place traps at the flight height of the target moth species, typically between 3-6 feet.[1] - Position traps in undisturbed, darker areas where moths are likely to congregate.[1] - Relocate traps if they are not catching anything after a week. [1] - Ensure traps are not placed near other moth repellents like lavender or cedar.[1]
Inactive or Expired Lure: The pheromone lure has passed its effective lifespan or was improperly stored.	- Replace lures according to the manufacturer's recommended schedule, generally every 60-90 days after opening.[2][3] - Store unopened lures in a freezer or refrigerator to maintain efficacy for at least a year.[2][4][5]	
Environmental Factors: Extreme temperatures, strong air currents, or heavy rainfall can reduce moth activity and trap effectiveness.[3][6][7]	- Avoid placing traps in areas with high wind velocity or near air intake vents.[2][3] - Recognize that moth activity may decrease in very hot or cold conditions.[3] - Note that heavy rainfall can disrupt moth flight and reduce catches.[6][7]	
Incorrect Timing: Traps are deployed when the target species is not in its adult life stage.[2][3][4]	- Deploy traps at least two weeks before the anticipated emergence of adult moths for the season.[4] - Pheromone traps only attract adult insects; if the population is primarily in	

	the larval stage, catches will be low. <a href="#">[2]</a> <a href="#">[3]</a>	
Trap Saturation: The trap's sticky surface is covered with insects, dust, or other debris, preventing further captures. <a href="#">[2]</a>	- Replace trap bottoms or sticky liners when they are dirty or when more than 50% of the surface is covered. <a href="#">[2]</a> <a href="#">[8]</a>	
High Variability Between Traps	Inconsistent Trap Placement: Traps are not placed uniformly across the study area.	- Hang traps at a consistent height and position within the tree canopy or crop. <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a> - For orchard pests like the codling moth, place traps in the upper third of the tree canopy. <a href="#">[8]</a> <a href="#">[10]</a>
Competition Between Traps: Traps are placed too close to each other, leading to interference. <a href="#">[11]</a>	- Ensure sufficient distance between traps, generally at least 25 feet apart, to prevent interference. <a href="#">[8]</a> <a href="#">[11]</a> For some species, a distance of at least 40 meters may be required to avoid significant competition. <a href="#">[11]</a>	
Edge Effects: Traps placed on the borders of a field may capture a different number of moths than those in the interior.	- Place traps 3 to 4 rows into the orchard or field to get a more accurate representation of the local pest population. <a href="#">[8]</a>	
Capturing Non-Target Species	Lure Attracts Multiple Species: The pheromone blend is not specific enough to the target moth.	- Research the pheromone composition of common non-target moths in your area to check for shared components. <a href="#">[12]</a> - Consider testing lures with different blend ratios or from different suppliers for increased specificity. <a href="#">[12]</a>

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Inappropriate Trap Design or Color: The trap design or color is attractive to a wide range of insects.

- Experiment with different trap designs, such as delta versus bucket traps, as flight behavior and entry preference can vary between species.[\[12\]](#)[\[13\]](#)[\[14\]](#) - If capturing beneficial insects like bees, switch from white, yellow, or blue traps to red or green ones.[\[12\]](#)

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## Frequently Asked Questions (FAQs)

Q1: How should I handle and store pheromone lures?

A1: Always wear disposable gloves when handling lures to avoid contamination.[\[8\]](#) Change gloves between handling lures for different species.[\[8\]](#) Unused lures should be stored in their original sealed packaging in a freezer or refrigerator to preserve their effectiveness.[\[4\]](#)[\[5\]](#)

Q2: What is the optimal placement for pheromone traps?

A2: Trap placement is critical and depends on the target species. Generally, traps should be placed at the flight height of the moth, often between 3 to 6 feet high.[\[1\]](#) For pests like the codling moth, traps should be in the upper third of the tree canopy.[\[8\]](#)[\[10\]](#) Place traps 3-4 rows into the field or orchard, and ensure they are at least 25 feet apart.[\[8\]](#) Keep trap entrances clear of foliage.[\[8\]](#)

Q3: How do weather conditions affect moth catch?

A3: Weather significantly impacts moth activity and, consequently, trap catches.

- Temperature: Moth activity is generally lower at temperatures below 65°F (18°C) and can also decrease at very high temperatures (above 95°F or 35°C).[\[3\]](#) Some studies show a positive correlation between temperature and moth capture.[\[6\]](#)[\[13\]](#)
- Humidity: The effect of humidity varies by species, with some showing a positive correlation with trap catches.[\[7\]](#)[\[15\]](#)

- **Wind Speed:** High wind speeds can negatively affect moth flight and the dispersal of the pheromone plume, making it difficult for moths to locate the trap.<sup>[2][6]</sup> Traps placed leeward of a windbreak may capture more moths under windy conditions.<sup>[13]</sup>
- **Rainfall:** Heavy rain can suppress moth flight and has been shown to have a negative correlation with trap catches.<sup>[6][7]</sup>

Q4: Why are my traps catching moths, but I still see pest damage?

A4: Pheromone traps are primarily monitoring tools that attract and capture adult male moths.<sup>[2][16]</sup> The damage to crops is caused by the larval (caterpillar) stage. A high catch of adult males indicates a potential for a future larval infestation. Therefore, seeing moths in traps is an early warning sign, and the presence of larvae should be monitored separately.

Q5: Can using too many traps be a problem?

A5: Yes. Placing too many traps in a small area can lead to "pheromone saturation," where the air is so full of the scent that male moths become confused and are less likely to find any single trap.<sup>[3]</sup> This can lead to lower catch numbers and an inaccurate assessment of the moth population.

## Quantitative Data Summary

The following table summarizes the relationships between various factors and moth trap catch as reported in the literature.

Factor	Effect on Moth Catch	Species Example(s)	Source(s)
Maximum Temperature	Positive Correlation	Helicoverpa armigera, Pectinophora gossypiella, Spodoptera litura	[6][7][15]
Minimum Temperature	Positive Correlation	Pectinophora gossypiella, Spodoptera litura	[7][15]
Relative Humidity (Morning)	Negative Correlation	Pectinophora gossypiella	[15]
Relative Humidity (Evening)	Negative Correlation	Pectinophora gossypiella	[15]
Relative Humidity (Minimum)	Positive Correlation	Spodoptera litura	[7]
Rainfall	Negative Correlation	Helicoverpa armigera, Spodoptera litura	[6][7]
Wind Speed	Negative Correlation	Helicoverpa armigera, Earias insulana	[6]
Sunshine Hours	Positive Correlation	Pectinophora gossypiella	[15]
Trap Height	Higher in upper canopy	Codling Moth (Cydia pomonella)	[10]
Trap Density	Competition at <40m	Gypsy Moth (Lymantria dispar)	[11]

## Experimental Protocols

### Protocol for Field Evaluation of Pheromone Lures

This protocol outlines a standardized method for conducting field trials to compare the efficacy of different lure formulations.<sup>[9]</sup>

#### 1. Experimental Design:

- Select a suitable field site with a known population of the target pest.
- Use a randomized complete block design to minimize the effects of environmental variability. Each block should contain one of each lure treatment being tested.
- Ensure a sufficient distance between traps (e.g., at least 20-30 meters) to prevent interference.<sup>[9]</sup>

#### 2. Trap Deployment:

- Assemble traps according to the manufacturer's instructions, placing a sticky liner in the base of each.
- Place one lure dispenser inside each trap, securing it in the center.
- Hang traps at a consistent height optimal for the target species (e.g., 1.5-2.0 meters).<sup>[9]</sup>
- Clearly label each trap with the treatment type and block number.
- Record the GPS coordinates of each trap.

#### 3. Data Collection:

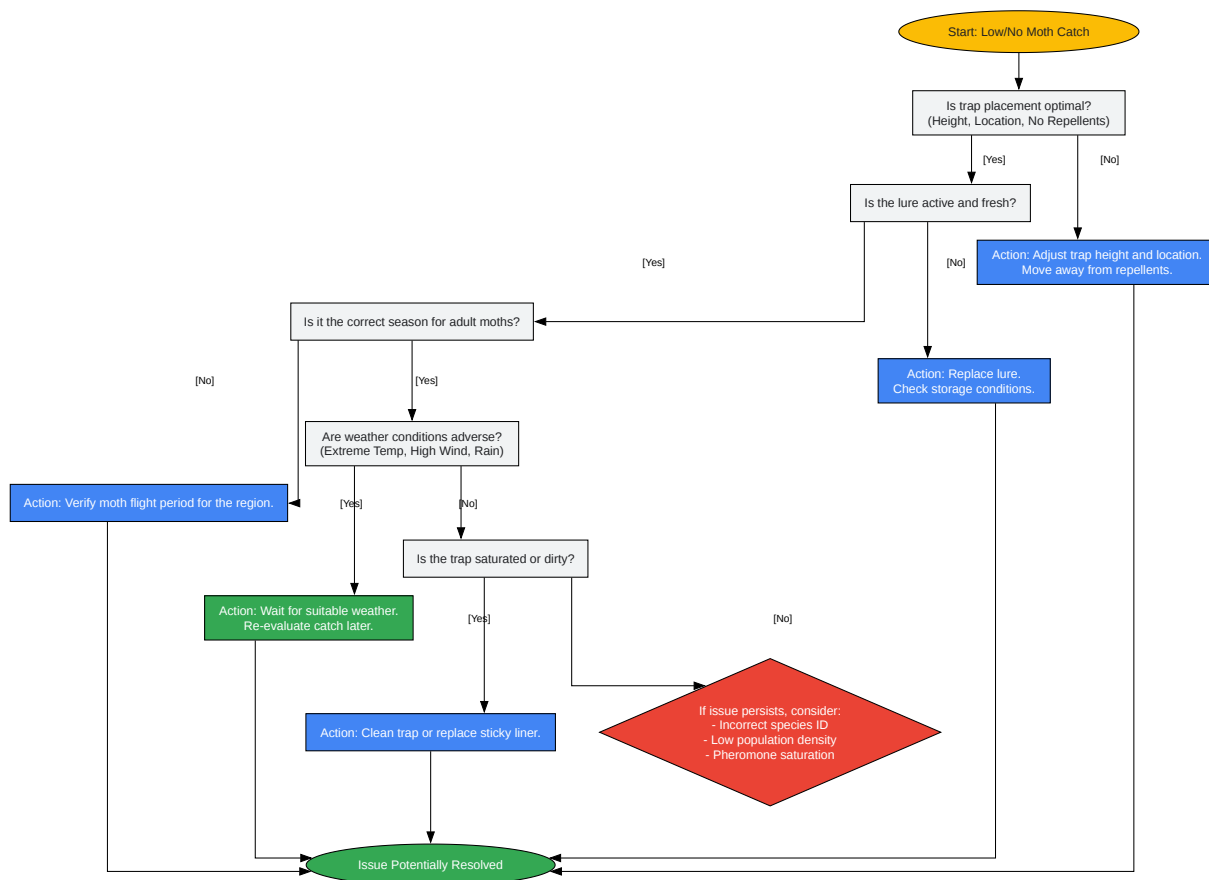
- Check traps at regular intervals (e.g., weekly).<sup>[9]</sup>
- Count and record the number of target insects captured in each trap. If possible, differentiate between males and females.<sup>[9]</sup>
- Carefully remove and replace sticky liners at each check.
- In a laboratory setting, identify and count any non-target species on the liners.

#### 4. Data Analysis:

- Calculate the mean number of target and non-target insects captured per trap for each lure treatment.
- Use appropriate statistical analysis (e.g., ANOVA) to determine if there are significant differences in capture rates between the different lure formulations.

## Visualizations





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Caption: A troubleshooting workflow for diagnosing low moth catch in pheromone traps.

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